

# Personal protective equipment for handling IAXO-102

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: IAXO-102

Cat. No.: B15610116

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## Essential Safety and Handling Guide for IAXO-102

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **IA XO-102**. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and maintaining the integrity of your research.

## Hazard Identification and Personal Protective Equipment (PPE)

**IA XO-102** is a chemical that requires careful handling due to its potential health hazards. The Safety Data Sheet (SDS) indicates the following classifications according to the Globally Harmonized System (GHS):

- Acute Toxicity - Oral 4 (H302): Harmful if swallowed.
- Skin Irritation 2 (H315): Causes skin irritation.
- Eye Irritation 2A (H319): Causes serious eye irritation.
- Specific Target Organ Toxicity - Single Exposure 3 (H335): May cause respiratory irritation.

The assigned GHS pictogram is GHS07 (Exclamation Mark), and the signal word is "Warning".

## Recommended Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **IAXO-102**. The following table summarizes the required PPE:

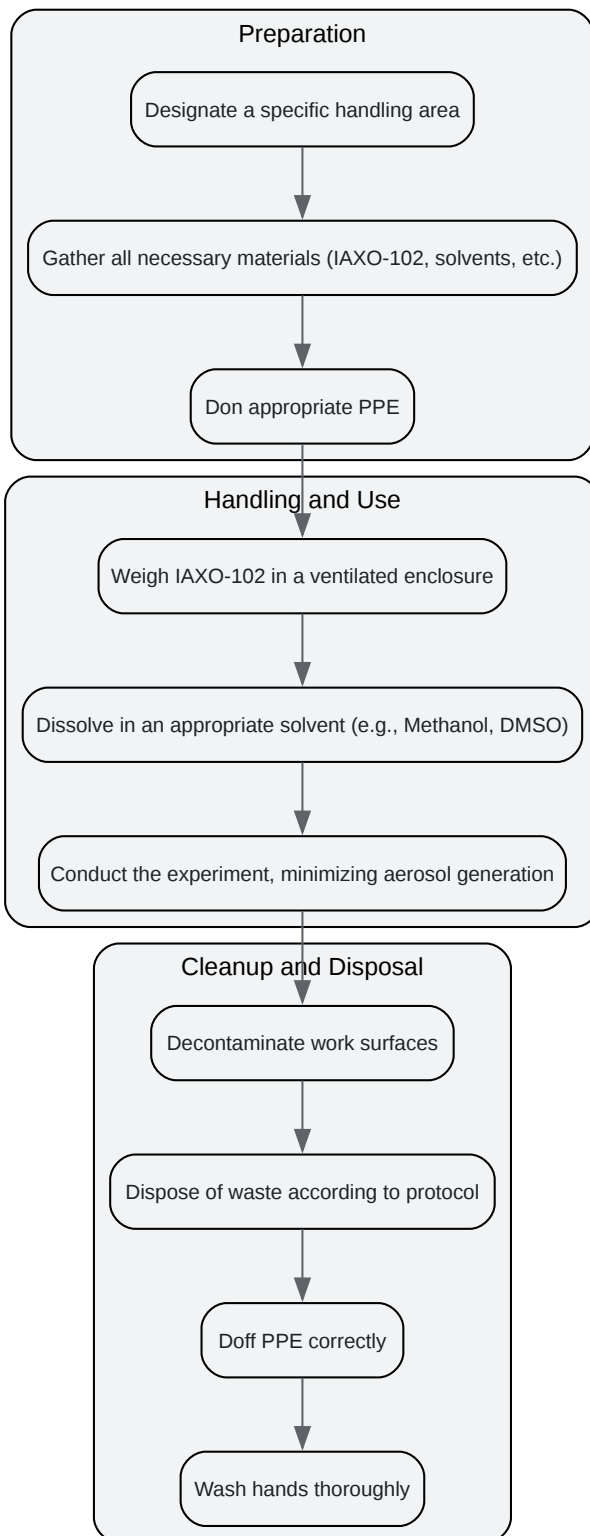
Protection Type	Specific Recommendations	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect gloves for integrity before each use.	To prevent skin contact and irritation (H315).
Eye Protection	Safety glasses with side shields or safety goggles.	To protect against splashes and airborne particles that can cause serious eye irritation (H319).
Skin and Body Protection	Laboratory coat. Ensure it is fully buttoned.	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. If handling the solid form outside of a ventilated enclosure where dust may be generated, a NIOSH-approved N95 (or better) particulate respirator is recommended.	To prevent inhalation of dust or aerosols that may cause respiratory irritation (H335).

## Safe Handling and Operational Plan

Adherence to a strict operational protocol is essential to minimize exposure and ensure a safe working environment.

## Experimental Workflow for Handling IAXO-102

## Safe Handling Workflow for IAXO-102

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Caption: A logical workflow for the safe handling of **IA XO-102**, from preparation to disposal.

## Step-by-Step Handling Procedures:

- Preparation:
  - Designate a specific area for handling **IA XO-102**, preferably within a chemical fume hood or other ventilated enclosure.
  - Ensure a safety shower and eyewash station are readily accessible.
  - Assemble all necessary materials, including **IA XO-102**, solvents, and experimental apparatus.
  - Don the appropriate PPE as outlined in the table above.
- Handling the Solid Compound:
  - If working with the solid form, handle it within a ventilated enclosure to minimize dust inhalation.
  - Use appropriate tools (e.g., spatula) for transferring the powder. Avoid creating dust.
- Solution Preparation:
  - **IA XO-102** is soluble in methanol and a mixture of DMSO and ethanol.[\[1\]](#)
  - When dissolving, add the solvent to the solid slowly to prevent splashing.
- During the Experiment:
  - Keep containers with **IA XO-102** closed when not in use.
  - Avoid direct contact with the skin and eyes.
  - If any level of exposure is suspected, follow the first aid procedures outlined below.

## First Aid and Emergency Procedures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Measures
If Swallowed	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
In Case of Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
In Case of Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
If Inhaled	Remove the individual to fresh air and keep them at rest in a position comfortable for breathing. If respiratory symptoms develop, seek medical attention.

## Disposal Plan

Proper disposal of **IA XO-102** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Unused **IA XO-102**:
  - **IA XO-102** is not classified as a hazardous waste for transport. However, it should be disposed of in accordance with local, state, and federal regulations for chemical waste.
  - It is recommended to dispose of solid **IA XO-102** as non-hazardous solid organic chemical waste.<sup>[2][3][4][5][6]</sup>
  - Package the waste in a clearly labeled, sealed container.
- Contaminated Materials:

- Disposable labware (e.g., pipette tips, tubes) and PPE (e.g., gloves) that have come into contact with **IA XO-102** should be collected in a designated, sealed waste bag and disposed of as chemical waste.
- Empty Containers:
  - Rinse empty containers thoroughly with an appropriate solvent. The rinsate should be collected and disposed of as chemical waste.
  - Once cleaned, the containers can typically be disposed of with regular laboratory glass or plastic waste, after defacing the label.

## Quantitative Data and Physical Properties

Property	Value
Molecular Formula	C <sub>35</sub> H <sub>71</sub> NO <sub>5</sub>
Molecular Weight	585.9 g/mol
Appearance	Solid
Solubility	Soluble in Methanol, DMSO, and Ethanol (1:1 v/v)[1][7]
Storage Temperature	-20°C

This guide is intended to supplement, not replace, your institution's standard safety protocols and the information provided in the full Safety Data Sheet (SDS). Always prioritize safety and consult your institution's Environmental Health and Safety (EHS) department for any specific questions or concerns.

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- To cite this document: BenchChem. [Personal protective equipment for handling IAXO-102]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15610116#personal-protective-equipment-for-handling-iaxo-102]

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